Technical Guide: Application of (S)-2-Methylmorpholine Hydrochloride in Agrochemical Synthesis

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Compound of Interest

Compound Name:	*(S)-2-methylmorpholine hydrochloride*
CAS No.:	*1147108-99-3*
Cat. No.:	*B1390870*

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Executive Summary

The shift toward single-enantiomer agrochemicals ("chiral switching") has elevated the importance of stereodefined building blocks. **(S)-2-methylmorpholine hydrochloride** is a critical chiral synthon used primarily in the synthesis of Sterol Biosynthesis Inhibitor (SBI) fungicides and select herbicide scaffolds. Unlike achiral morpholine or racemic 2,6-dimethylmorpholine, the (S)-2-methyl variant offers a specific steric profile that can enhance binding affinity to the

-reductase and

-isomerase enzymes in fungal pathogens, while potentially improving metabolic stability and reducing environmental load by eliminating the inactive distomer.

This guide details the handling, free-basing, and synthetic application of **(S)-2-methylmorpholine hydrochloride** in creating high-value agrochemical actives.

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Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

Before synthesis, the physicochemical properties of the reagent must be understood to optimize reaction conditions.

Property	Specification
Chemical Name	(S)-2-Methylmorpholine hydrochloride
CAS Number	1022094-03-6
Molecular Formula	$C_5H_{11}NO \cdot HCl$
Molecular Weight	137.61 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, ethanol; Insoluble in non-polar solvents (hexane)
Chirality	(S)-enantiomer (controls stereochemistry of the pharmacophore)
pKa (Conjugate Acid)	~8.4 (requires base for activation)

Core Protocol 1: Activation (Free-Basing)

(S)-2-methylmorpholine is supplied as a hydrochloride salt to prevent oxidation and ensure shelf stability. For nucleophilic applications (Sn2, SnAr, Reductive Amination), the free amine must be generated.

Method A: In-Situ Generation (Preferred for One-Pot Reactions)

Use this method when the subsequent reaction solvent is compatible with inorganic salts or when using phase-transfer catalysis.

- Suspend: Charge (S)-2-methylmorpholine HCl (1.0 eq) into the reaction solvent (e.g., Acetonitrile, DMF, or Toluene).

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- Neutralize: Add an inorganic base (K_2CO_3 or Cs_2CO_3, 2.5 eq) or a tertiary amine (DIPEA, 1.2 eq).
- Equilibrate: Stir at room temperature for 30–60 minutes. The mixture is now ready for the addition of the electrophile.

Method B: Isolation of Free Base (For Sensitive Catalytic Cycles)

Use this method if the presence of chloride ions or excess base interferes with metal catalysts (e.g., Pd-catalyzed Buchwald-Hartwig).

- Dissolve: Dissolve the HCl salt in minimal distilled water (1 g/2 mL).
- Basify: Slowly add 50% NaOH solution until pH > 12. The solution will become cloudy as the organic amine separates.
- Extract: Extract 3x with Dichloromethane (DCM) or Diethyl Ether.
- Dry & Concentrate: Dry combined organics over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure (Note: The free base is volatile; use mild vacuum and low temperature < 30°C).

Core Application: Synthesis of Chiral SBI Fungicides

The primary application is the synthesis of analogs to Fenpropimorph or Amorolfine, where the morpholine ring targets the fungal ergosterol pathway.

Workflow Visualization

The following diagram illustrates the synthetic logic from the chiral building block to the active fungicide.

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Caption: Synthetic workflow converting the stable HCl salt into a bioactive chiral fungicide capable of stereoselective enzyme inhibition.

Detailed Protocol: N-Alkylation of Arylpropyl Halides

This protocol describes the coupling of (S)-2-methylmorpholine with a lipophilic arylpropyl chloride, a common scaffold in morpholine fungicides.

Reagents:

- (S)-2-Methylmorpholine HCl (10 mmol)
- 4-(tert-butyl)benzyl-3-chloropropyl ether (or similar electrophile) (10 mmol)
- Potassium Carbonate (K_2CO_3) (25 mmol)
- Potassium Iodide (KI) (Catalytic, 0.5 mmol)
- Solvent: DMF or Acetonitrile (anhydrous)

Step-by-Step Procedure:

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, suspend (S)-2-methylmorpholine HCl (1.38 g, 10 mmol) and K_2CO_3 (3.45 g, 25 mmol) in DMF (20 mL).
- Activation: Stir at 40°C for 30 minutes to generate the free amine in situ.
- Addition: Add the alkyl chloride (1.0 eq) and catalytic KI (83 mg).
- Reaction: Heat the mixture to 80–90°C. Monitor by TLC or LC-MS.

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- Note: The steric bulk of the methyl group at the C2 position may slow the reaction compared to unsubstituted morpholine. Reaction times of 12–18 hours are typical.

- Workup: Cool to room temperature. Pour into ice-water (100 mL). Extract with Ethyl Acetate (3 x 30 mL).

- Purification: Wash the organic layer with brine, dry over $MgSO_4$, and concentrate. Purify via silica gel chromatography (Gradient: Hexane -> 10% EtOAc/Hexane).

Mechanism of Action Note: The resulting product retains the (S)-configuration. In fungal enzymes, this specific curvature of the morpholine ring mimics the high-energy carbocationic intermediate formed during sterol reduction, blocking the active site more effectively than the (R)-enantiomer or the racemate [1][2].

Secondary Application: SnAr for Herbicide Scaffolds

(S)-2-methylmorpholine is also used to introduce chiral side chains onto triazine or pyrimidine herbicides (e.g., analogs of Dimethametryn).

Protocol: Nucleophilic Aromatic Substitution

- Reagents: Chlorotriazine derivative (1.0 eq), (S)-2-methylmorpholine free base (1.1 eq), DIPEA (1.2 eq), THF (0.5 M).

- Execution: Dissolve the chlorotriazine in THF. Cool to 0°C. Add DIPEA followed by the chiral morpholine.

- Progression: Allow to warm to room temperature. If the heteroaryl chloride is deactivated, heating to 60°C may be required.

- Outcome: The reaction yields a chiral herbicide intermediate. The (S)-methyl group often improves crop selectivity (safening effect) by altering the metabolic degradation rate in the crop vs. the weed [3].

Safety & Handling Guidelines

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Hazard Class	Risk Description	Mitigation
Skin Corrosion	Free base is corrosive (Cat 1B); Salt is irritant.	Wear nitrile gloves and lab coat. Wash immediately if contacted.
Eye Damage	Risk of serious, irreversible eye damage.	Mandatory: Chemical splash goggles. Face shield recommended during free-basing.
Hygroscopicity	The HCl salt absorbs moisture, leading to clumping.	Store in a desiccator or tightly sealed container under inert gas.
Volatility	Free base is volatile.	Handle free base in a fume hood; avoid rotary evaporation at high temps.

References

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